

M871 Peptide: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Introduction

The **M871** peptide is a chimeric peptide that has garnered significant interest in the scientific community for its selective antagonist activity at the galanin receptor type 2 (GalR2). This technical guide provides a detailed overview of the **M871** peptide, including its sequence, properties, and the experimental methodologies used for its characterization. The information is intended to serve as a valuable resource for researchers and professionals involved in drug discovery and development, particularly those focused on the galaninergic system.

M871 Peptide: Core Properties and Sequence

M871 is a synthetically created peptide designed to selectively target and block the activity of the GalR2 receptor. It is a chimera of the N-terminal fragment of galanin and a C-terminal extension.

Peptide Sequence and Chemical Formula

The full amino acid sequence of the **M871** peptide is Galanin-(2-13)-Glu-His-(Pro)3-(Ala-Leu)2-Ala-amide. This corresponds to the following one-letter code sequence: WTLNSAGYLLGPEHPPPALALA-amide. The C-terminus is amidated.

The chemical formula for M871 is C108H163N27O28.



Biophysical and Pharmacological Properties

The defining characteristic of **M871** is its high selectivity as an antagonist for the GalR2 receptor over the GalR1 receptor. This selectivity makes it a valuable tool for elucidating the specific physiological roles of GalR2.

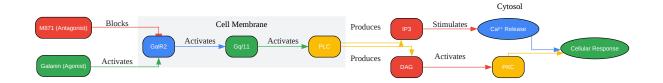
Ouantitative Data Summary

Property	Value Value	Receptor	Reference
Binding Affinity (Ki)	13.1 ± 1.2 nM	GalR2	[1]
420.0 ± 89.7 nM	GalR1	[1]	
> 10,000 nM	GalR3		_
Functional Activity	Antagonist	GalR2	[1]
In Vitro Effect	Blocks galanin- induced inositol phosphate production	CHO cells expressing human GalR2	[1]
In Vivo Effect	Blocks the pro- nociceptive effect of GalR2 agonists in an inflammatory pain model	Rats	

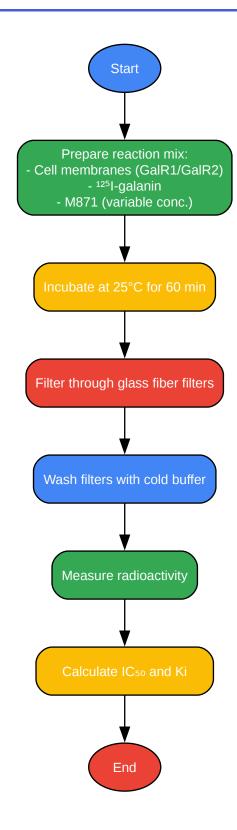
Signaling Pathways

M871 exerts its effects by blocking the downstream signaling of the GalR2 receptor. GalR2 is a G-protein coupled receptor (GPCR) that primarily signals through the Gq/11 pathway. Upon activation by an agonist like galanin, GalR2 stimulates phospholipase C (PLC), which in turn leads to the production of inositol triphosphate (IP₃) and diacylglycerol (DAG). IP₃ triggers the release of intracellular calcium (Ca²⁺), while DAG activates protein kinase C (PKC). By blocking the initial activation of GalR2, **M871** prevents this entire cascade.









Click to download full resolution via product page



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. M871 a novel peptide antagonist selectively recognizing the galanin receptor type 2 [su.diva-portal.org]
- To cite this document: BenchChem. [M871 Peptide: A Comprehensive Technical Guide].
 BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13916105#m871-peptide-sequence-and-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com